

Essential Safety and Handling Guidance for Budesonide Impurity C

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Compound of Interest

Compound Name: Budesonide impurity C

Cat. No.: B590200

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For researchers, scientists, and drug development professionals, ensuring safe handling of pharmaceutical compounds like **Budesonide Impurity C** is paramount. This guide provides immediate safety, logistical, and operational information to minimize risk and ensure proper disposal.


Chemical Identification and Properties

Property	Value
Chemical Name	16 α ,17-[(1RS)-Butylidenebis(oxy)]-11 β -hydroxy-17-(hydroxymethyl)-D-homoandrosta-1,4-diene-3,17a-dione
CAS Number	1040085-99-1[1]
Molecular Formula	C25H34O6[1]
Molecular Weight	430.53 g/mol

Hazard Classification and Safety Precautions

Budesonide Impurity C is classified as a hazardous substance. The following pictograms and statements summarize the key risks.

GHS Pictograms:

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Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H361d: Suspected of damaging the unborn child.
- H372: Causes damage to organs (adrenal gland) through prolonged or repeated exposure.
- H412: Harmful to aquatic life with long-lasting effects.

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheet (SDS) for the parent compound, Budesonide. Key precautions include:

- P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[2\]](#)
- P260 & P264: Do not breathe dust/fume/gas/mist/vapors/spray and wash skin thoroughly after handling.[\[2\]](#)
- P273: Avoid release to the environment.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Quantitative Toxicological and Exposure Data

Specific toxicological data (e.g., LD50, LC50) and a definitive Occupational Exposure Limit (OEL) for **Budesonide Impurity C** are not readily available. In the absence of this data, it is recommended to handle the impurity with the same or greater caution as the parent compound, Budesonide.

Data Point	Budesonide (Parent Compound)	Budesonide Impurity C
LD50 (Oral, Rat)	400 mg/kg[2]	Data not available
Occupational Exposure Limit (TWA)	0.01 mg/m ³ [2]	Data not available

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **Budesonide Impurity C** in a laboratory setting.

1. Engineering Controls:

- Ventilation: All handling of the solid material should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Containment: Use a disposable work surface liner to contain any potential spills.

2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of nitrile gloves.

- Eye Protection: Use chemical safety goggles.
- Lab Coat: A disposable lab coat is recommended.
- Respiratory Protection: If there is a risk of aerosol generation and engineering controls are insufficient, a NIOSH-approved respirator with a particulate filter should be used.

3. Weighing and Aliquoting:

- Perform these tasks within a containment device (e.g., fume hood).
- Use dedicated, labeled spatulas and weighing vessels.
- Handle the compound gently to avoid generating dust.

4. Solution Preparation:

- Add solvent to the solid slowly to avoid splashing.
- Cap vials securely and mix by gentle inversion or vortexing.

5. Spill Management:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite or a spill pillow).
 - Dampen the absorbent material with water to prevent dust generation.
 - Carefully sweep the material into a labeled waste container.
 - Clean the spill area with a detergent solution and then rinse with water.
- Major Spills:
 - Evacuate the area.

- Contact your institution's environmental health and safety (EHS) department immediately.

Disposal Plan

Proper disposal of **Budesonide Impurity C** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

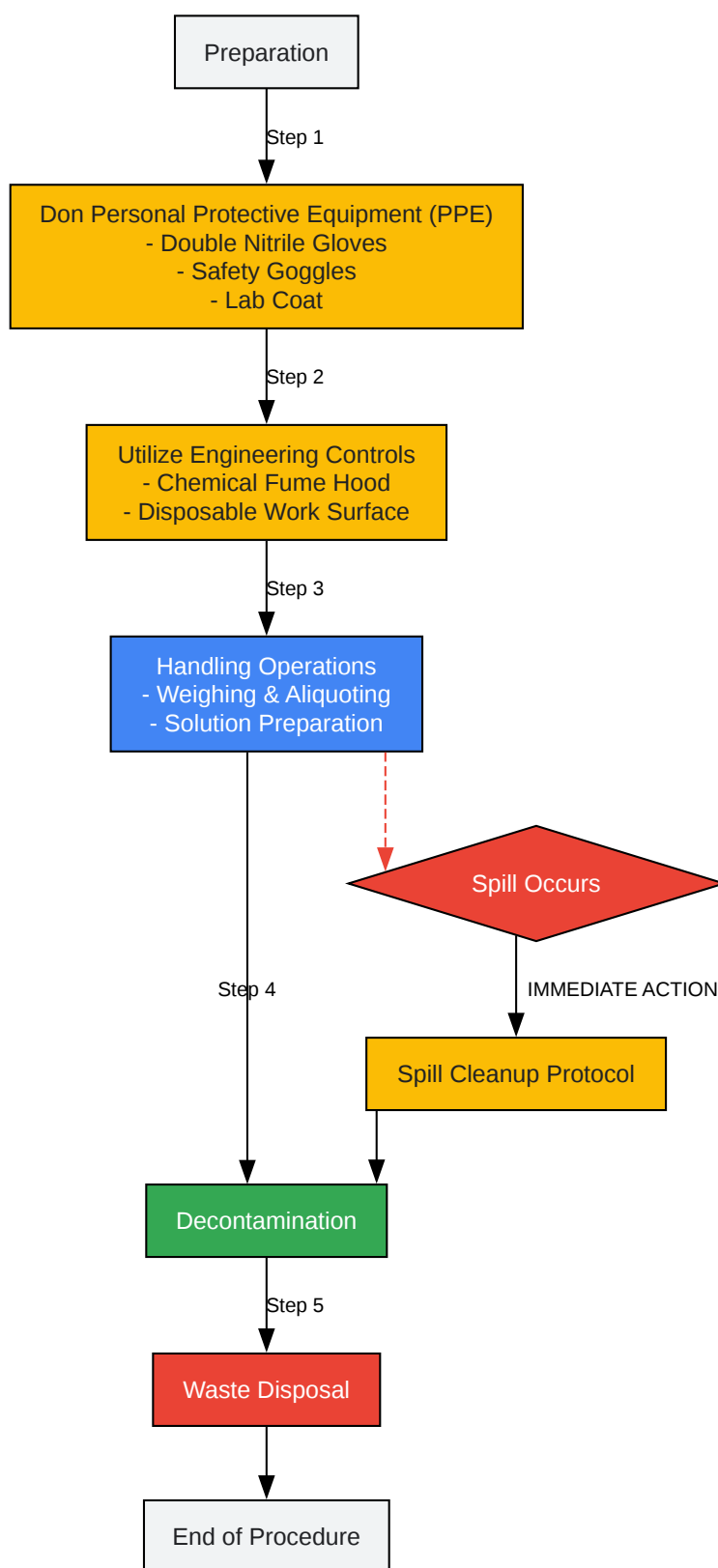
1. Waste Segregation:

- **Solid Waste:** All solid waste contaminated with **Budesonide Impurity C** (e.g., disposable lab coats, gloves, weigh boats, absorbent materials from spills) should be placed in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing **Budesonide Impurity C** should be collected in a dedicated, labeled hazardous waste container. Do not pour down the drain.
- **Sharps:** Needles and syringes used to handle solutions of the impurity should be disposed of in a designated sharps container for hazardous pharmaceutical waste.

2. Disposal Procedure:

- All waste must be disposed of through your institution's EHS-approved hazardous waste management program.
- Follow all local, state, and federal regulations for the disposal of pharmaceutical waste.
- For larger quantities, consult with a licensed hazardous waste disposal contractor. Some general guidance for pharmaceutical waste includes incineration at a permitted facility.^[3]

Workflow for Safe Handling



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Caption: Safe handling workflow for **Budesonide Impurity C**.

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